

A Comprehensive Technical Guide to 4-Bromo-3,3-dimethylbutanoic acid

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Compound of Interest

Compound Name: 4-Bromo-3,3-dimethylbutanoic acid

Cat. No.: B1524003

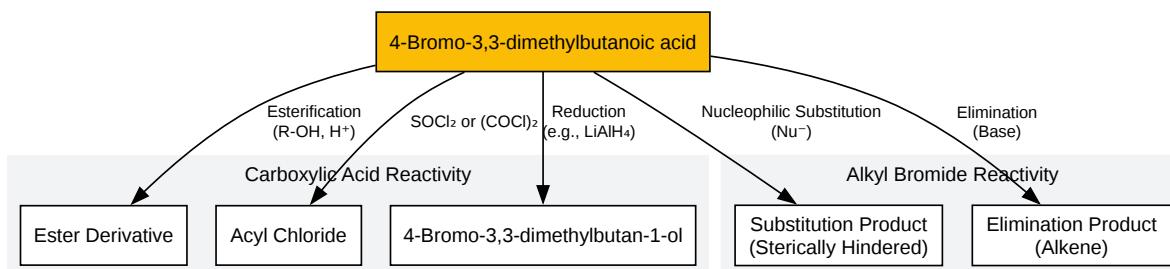
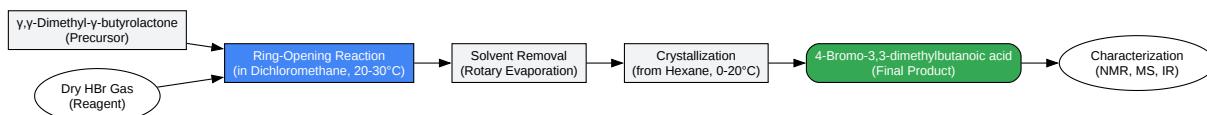
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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of **4-Bromo-3,3-dimethylbutanoic acid**, a halogenated carboxylic acid with potential applications in organic synthesis and medicinal chemistry. This guide covers its chemical structure, physicochemical properties, potential synthetic routes, and reactivity profile, offering valuable insights for its utilization as a chemical intermediate and building block in the development of novel compounds.

Chemical Structure and Identification

4-Bromo-3,3-dimethylbutanoic acid is a carboxylic acid derivative characterized by a butane chain with a bromine atom at the fourth position and two methyl groups at the third position. The presence of a quaternary carbon (C3) bearing two methyl groups introduces significant steric hindrance around the C-Br bond, which is a key determinant of its chemical reactivity.



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